

A Comprehensive Technical Guide to the Boiling Point of 2-Methoxybenzyl Alcohol

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Compound of Interest

Compound Name: *2-Methoxybenzyl alcohol*

Cat. No.: B043209

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This technical guide provides an in-depth analysis of the boiling point of **2-methoxybenzyl alcohol**, tailored for researchers, scientists, and professionals in drug development. This document compiles essential physical property data, detailed experimental protocols for boiling point determination, and a logical workflow for its chemical synthesis.

Quantitative Data: Boiling Point of Methoxybenzyl Alcohol Isomers

The boiling point is a critical physical property for the purification, identification, and handling of chemical compounds. Below is a comparative summary of the boiling points for the ortho, meta, and para isomers of methoxybenzyl alcohol at standard atmospheric pressure.

Compound Name	Isomer Position	Boiling Point (°C)	Pressure (mmHg)
2-Methoxybenzyl Alcohol	ortho	248 - 250	760
3-Methoxybenzyl Alcohol	meta	250	723
4-Methoxybenzyl Alcohol	para	259	760

Experimental Protocols for Boiling Point Determination

Accurate determination of a liquid's boiling point is fundamental in chemical analysis. The following are standard laboratory methods for this purpose.

Distillation Method

This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available and also serves as a means of purification.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, observed as a stable temperature plateau during distillation.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (with appropriate range)
- Heating mantle or sand bath
- Boiling chips or a magnetic stir bar
- Clamps and stands

Procedure:

- Place the **2-methoxybenzyl alcohol** sample into the distillation flask, adding a few boiling chips or a stir bar to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring all joints are securely connected.

- Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.[\[1\]](#)
- Begin heating the flask gently.
- As the liquid boils, the vapor will rise and enter the condenser. Observe the temperature on the thermometer.
- The temperature will rise and then stabilize. Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point.[\[2\]](#)
- Record the ambient atmospheric pressure as the boiling point is pressure-dependent.

Thiele Tube Method (Small-Scale Determination)

This micro-method is ideal when only a small amount of the substance is available.

Principle: The boiling point is determined by observing the temperature at which the vapor pressure of the sample inside a capillary tube equals the external pressure of the heating bath.

Apparatus:

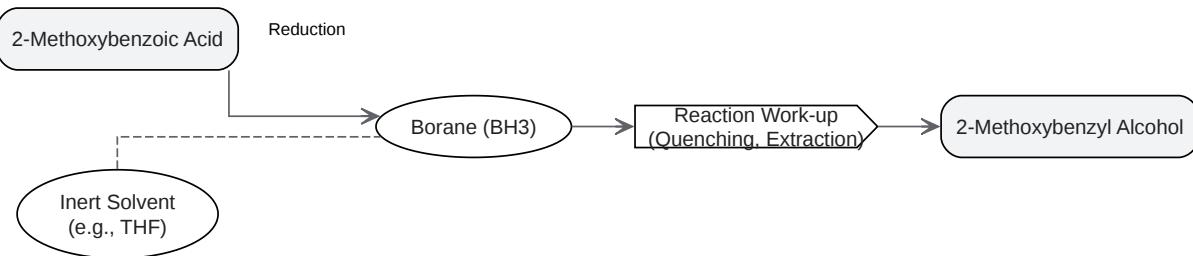
- Thiele tube
- Thermometer
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil or silicone oil)
- Burner or hot plate
- Rubber band or wire for attachment

Procedure:

- Seal one end of a capillary tube using a flame.
- Place a small amount (a few milliliters) of **2-methoxybenzyl alcohol** into the small test tube.
- Place the sealed capillary tube into the test tube with the open end downwards.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the Thiele tube containing the heating oil. The side arm of the Thiele tube is designed to allow for convection currents to ensure uniform heating.[\[1\]](#)
- Heat the side arm of the Thiele tube gently.[\[1\]](#)
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
- Remove the heat and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and stop. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[\[1\]](#)

Synthesis Workflow of 2-Methoxybenzyl Alcohol

2-Methoxybenzyl alcohol is a valuable intermediate in organic synthesis. One common method for its preparation is the reduction of 2-methoxybenzoic acid.



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Caption: Synthesis of **2-Methoxybenzyl Alcohol** via Reduction.

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References

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